

An In-depth Technical Guide on the Physical Properties of cis-2-Tridecenal

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Compound of Interest

Compound Name: *cis-2-Tridecenal*

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This technical guide provides a comprehensive overview of the physical properties of 2-Tridecenal, with a focus on its cis isomer. It is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis. This document compiles available data on the physical characteristics of 2-Tridecenal, outlines a standard experimental protocol for boiling point determination, and includes a workflow diagram for this procedure.

It is important to note that much of the available data does not differentiate between the cis- and trans- isomers of 2-Tridecenal. Commercial samples of 2-Tridecenal often consist of a mixture of isomers, with the trans-isomer being predominant^{[1][2]}. Where data specific to the cis- isomer is unavailable, this guide presents information for the isomeric mixture or the trans-isomer, with appropriate notations.

Physical and Chemical Properties

2-Tridecenal is a monounsaturated fatty aldehyde with the molecular formula $C_{13}H_{24}O$ ^{[1][3]}. It is recognized for its characteristic waxy and citrus-like aroma, which leads to its use in the fragrance and flavor industries^{[2][4]}.

Quantitative Data Summary

The physical properties of 2-Tridecenal are summarized in the table below. These values are critical for its handling, formulation, and application in various scientific contexts.

Property	Value	Conditions
Molecular Formula	C ₁₃ H ₂₄ O	
Molecular Weight	196.33 g/mol [3]	
Appearance	Colorless to pale yellow oily liquid[1][5]	
Boiling Point	105.00 °C[1]	@ 1.00 mmHg
	115.00 to 118.00 °C[3][4][6]	@ 10.00 mmHg
	274.55 °C[2]	(Predicted)
Density	0.842 to 0.862 g/cm ³ [1][5][6]	@ 25 °C
	0.85 g/mL[4]	@ 25 °C
Refractive Index	1.455 to 1.462[1]	@ 20 °C
Solubility	Insoluble in water[2][3].	
	Soluble in alcohol and fixed oils[1][3][6].	
	Water: 2.353 mg/L (estimated) [1][5][6]	@ 25 °C
Vapor Pressure	0.004 mmHg[1][7]	@ 25 °C (estimated)
Flash Point	112.78 °C (235.00 °F)[5][6][7]	(Closed Cup)
	138.89 °C (282.00 °F)[1]	(Closed Cup)

Experimental Protocols

Determination of Boiling Point for Aldehydes

The boiling point of a liquid organic compound such as **cis-2-Tridecenal** can be determined experimentally using a micro-boiling point or Siwoloboff method. This technique is suitable for small sample volumes.

Materials:

- Sample of the aldehyde (e.g., 2-Tridecenal)
- Capillary tube (sealed at one end)
- Fusion tube or small test tube
- Thermometer
- Heating apparatus (e.g., aluminum block heater or oil bath)[8]
- Stand and clamp

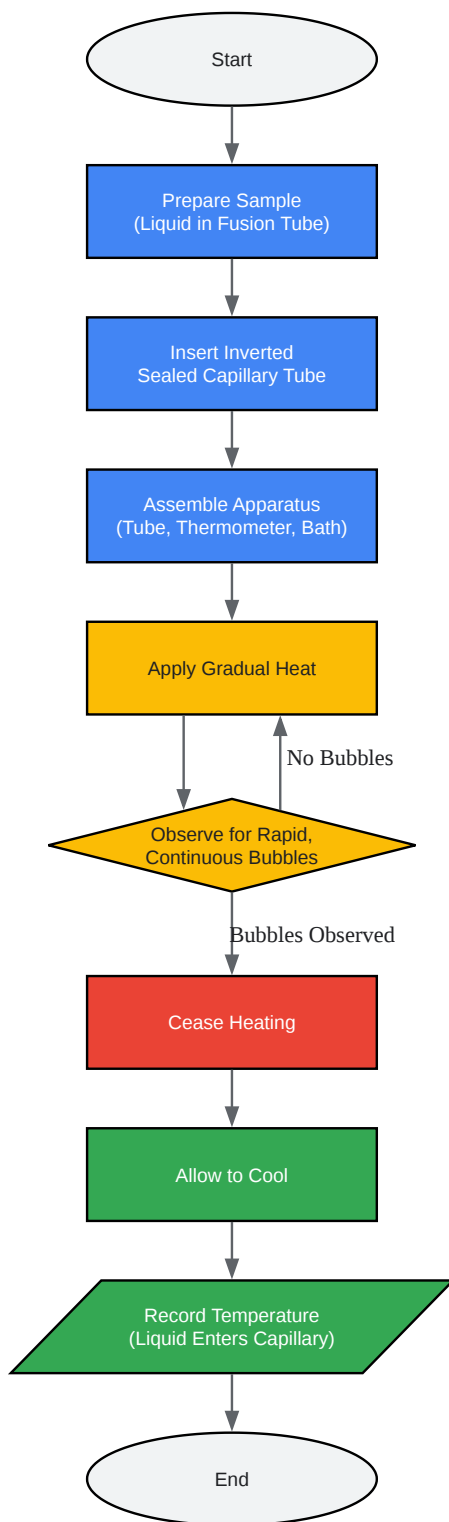
Procedure:

- **Sample Preparation:** A small amount of the liquid aldehyde is placed into the fusion tube.
- **Capillary Insertion:** The capillary tube, with its sealed end pointing upwards, is placed into the fusion tube containing the sample[8].
- **Apparatus Setup:** The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then immersed in the heating bath[9].
- **Heating:** The apparatus is heated gradually. As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- **Observation:** The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.
- **Boiling Point Reading:** The heating is discontinued, and the apparatus is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point of the substance[9].
- **Precautions:** It is crucial to ensure the capillary tube is properly sealed and that heating is performed at a slow, controlled rate to obtain an accurate reading[8].

Visualizations

Experimental Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point.



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Workflow for Micro-Boiling Point Determination.

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